

CAS number and molecular weight of samarium(3+);trichloride.

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Compound of Interest

Compound Name: *Samarium(3+);trichloride*

Cat. No.: *B078334*

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An In-depth Technical Guide to Samarium(III) Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of samarium(III) chloride, also known as samarium trichloride. This compound is a key precursor in the synthesis of other samarium compounds and metallic samarium. This document outlines its key identifiers, physicochemical properties, and a common synthetic protocol.

Physicochemical Properties and Identifiers

Samarium(III) chloride is an inorganic compound that exists in both anhydrous and hexahydrated forms. The anhydrous form is a pale yellow solid, while the hexahydrate appears as a cream-colored solid. Both forms are hygroscopic and will readily absorb water from the atmosphere.

The quantitative properties of both the anhydrous and hexahydrated forms of samarium(III) chloride are summarized in the table below for easy comparison.

Property	Anhydrous Samarium(III) Chloride	Samarium(III) Chloride Hexahydrate
CAS Number	10361-82-7	13465-55-9
Molecular Weight	256.76 g/mol	364.81 g/mol
Molecular Formula	SmCl ₃	SmCl ₃ ·6H ₂ O
Appearance	Pale yellow solid	Cream-colored solid
Density	4.46 g/cm ³	2.383 g/cm ³
Melting Point	682 °C (decomposes)	N/A
Solubility in Water	Very soluble	Soluble

Experimental Protocol: Synthesis of Anhydrous Samarium(III) Chloride

Anhydrous samarium(III) chloride can be synthesized through the "ammonium chloride" route, which is a common method for preparing anhydrous lanthanide halides. This process involves the initial formation of an ammonium salt complex, which is then thermally decomposed to yield the anhydrous chloride.

Materials:

- Samarium(III) oxide (Sm₂O₃)
- Ammonium chloride (NH₄Cl)
- Hydrochloric acid (HCl)
- Tube furnace
- Quartz tube
- Gas flow controller (for inert gas, e.g., argon)

Procedure:

- Formation of the Ammonium Complex:
 - A stoichiometric mixture of samarium(III) oxide and an excess of ammonium chloride is prepared.
 - The mixture is thoroughly ground together in a mortar to ensure homogeneity.
 - The powdered mixture is placed in a quartz boat and inserted into a quartz tube.
 - The tube is placed in a tube furnace and heated to approximately 230 °C.
 - During this heating phase, the following reaction occurs: $\text{Sm}_2\text{O}_3 + 10\text{NH}_4\text{Cl} \rightarrow 2(\text{NH}_4)_2[\text{SmCl}_5] + 6\text{NH}_3 + 3\text{H}_2\text{O}$
- Thermal Decomposition:
 - After the initial reaction, the temperature of the furnace is slowly raised to 350-400 °C.
 - This increase in temperature causes the ammonium pentachlorosamarate(II) complex to decompose.
 - Ammonium chloride sublimes and is carried away by a slow stream of inert gas (e.g., argon).
 - The final product, anhydrous samarium(III) chloride, remains in the quartz boat. The reaction is as follows: $(\text{NH}_4)_2[\text{SmCl}_5] \rightarrow \text{SmCl}_3 + 2\text{NH}_4\text{Cl}$
- Handling and Storage:
 - Anhydrous samarium(III) chloride is highly hygroscopic.
 - Upon completion of the reaction and after cooling to room temperature under an inert atmosphere, the product should be immediately transferred to a dry glovebox for storage.

Workflow for the Production of Metallic Samarium

Samarium(III) chloride is a primary precursor for the production of samarium metal, which has significant applications, particularly in the manufacturing of high-strength magnets. The process

involves the electrolysis of a molten salt mixture containing anhydrous samarium(III) chloride.

Caption: Workflow for the production of samarium metal via electrolysis of a molten samarium(III) chloride salt mixture.

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